

Homoprolinamide (CAS 936946-14-4): Technical Guide to Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-(pyrrolidin-2-yl)acetamide

CAS No.: 936946-14-4

Cat. No.: B3332991

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PART 1: EXECUTIVE SUMMARY

Homoprolinamide (**2-(pyrrolidin-2-yl)acetamide**) is a pyrrolidine-based chiral building block and a structural homolog of prolinamide.^[1] It serves as a critical intermediate in the synthesis of peptidomimetics, organocatalysts, and pharmaceutical agents, particularly DPP-4 inhibitors (for type 2 diabetes) and conformationally restricted GABA analogues (for neuropathic disorders).^[2]

Unlike prolinamide, which has the amide group directly attached to the pyrrolidine ring, homoprolinamide features a methylene (

) spacer.^[2] This structural extension alters its steric and electronic profile, enhancing metabolic stability and flexibility in drug design.^[2]

PART 2: CHEMICAL IDENTITY & STRUCTURAL ANALYSIS

Nomenclature & Identification

Property	Data
CAS Number	936946-14-4
IUPAC Name	2-(Pyrrolidin-2-yl)acetamide
Common Synonyms	Homoprolinamide; 2-Pyrrolidineacetamide; -Homoprolinamide
Molecular Formula	
Molecular Weight	128.17 g/mol
SMILES	<chem>C1CC(NC1)CC(=O)N</chem>
InChI Key	OFMALDSHFYWVKM-UHFFFAOYSA-N

Physicochemical Properties

Parameter	Value / Description
Physical State	White to off-white crystalline solid
Melting Point	110–115 °C (typical for amide derivatives)
Solubility	Highly soluble in water, methanol, DMSO; sparingly soluble in hexanes
pKa (Calculated)	~9.5 (secondary amine), ~15 (amide)
Hygroscopicity	Moderate; storage under desiccant recommended

PART 3: SYNTHESIS & MANUFACTURING PROTOCOLS

Retrosynthetic Analysis

The synthesis of homoprolinamide typically proceeds via the homologation of proline or the reduction of pyrrole derivatives.^[2] The most robust laboratory scale-up method involves the amidation of N-protected homoproline (pyrrolidine-2-acetic acid).^[1]

Experimental Protocol: N-Boc Route

Objective: Synthesis of **2-(pyrrolidin-2-yl)acetamide** from N-Boc-homoproline.[\[1\]](#)

Reagents:

- Precursor: (S)-N-Boc-pyrrolidine-2-acetic acid (CAS 56879-46-0 for S-isomer)[\[1\]](#)
- Coupling Agent: Isobutyl chloroformate or EDC[\[1\]](#)[\[2\]](#)·HCl
- Amine Source: Ammonium hydroxide () or Ammonia gas[\[2\]](#)
- Deprotection: Trifluoroacetic acid (TFA) in Dichloromethane (DCM)[\[2\]](#)

Step-by-Step Workflow:

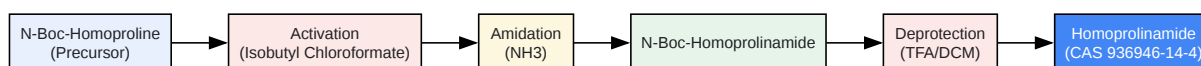
- Activation (Mixed Anhydride Method):
 - Dissolve N-Boc-pyrrolidine-2-acetic acid (1.0 eq) in dry THF under atmosphere.
 - Cool to . Add N-methylmorpholine (1.1 eq).[\[1\]](#)[\[2\]](#)
 - Dropwise add isobutyl chloroformate (1.1 eq).[\[2\]](#) Stir for 15 min to form the mixed anhydride.
- Amidation:
 - Bubble anhydrous ammonia gas into the reaction mixture for 30 min, or add ammonium hydroxide solution dropwise.
 - Allow the mixture to warm to room temperature (RT) and stir for 4 hours.
 - Workup: Evaporate THF. Dissolve residue in EtOAc, wash with

, brine, and dry over

.

- Yield: Intermediate N-Boc-homoprolinamide (White solid, >90% yield).[1]
- Deprotection:
 - Dissolve the intermediate in DCM (
).[2]
 - Add TFA (
) at
).[2] Stir at RT for 2 hours.
 - Neutralization: Evaporate volatiles.[1] Redissolve in MeOH and treat with basic ion-exchange resin (e.g., Amberlyst A-21) to remove TFA salts.[1][2]
 - Purification: Recrystallize from EtOH/Ether to obtain pure Homoprolinamide.[2]

Synthesis Pathway Visualization



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Caption: Step-wise chemical synthesis of Homoprolinamide from N-Boc-Homoproline via mixed anhydride activation.

PART 4: PHARMACOLOGICAL APPLICATIONS

Dipeptidyl Peptidase-4 (DPP-4) Inhibition

Homoprolinamide derivatives are structural isosteres of the "cyanopyrrolidine" class of DPP-4 inhibitors (e.g., Vildagliptin, Saxagliptin).[1][2]

- Mechanism: The pyrrolidine ring mimics the P1 residue of the substrate (GLP-1), binding to the S1 hydrophobic pocket of the DPP-4 enzyme.[1][2]
- Advantage: The extra methylene group in homoprolinamide ("homo-analogues") alters the distance to the catalytic triad (Ser630, Asp708, His740), potentially improving selectivity against related peptidases like DPP-8 and DPP-9, thereby reducing off-target toxicity.[1][2]

GABA Analogues (Neuropathic Pain)

Homoprolinamide is a conformationally restricted analogue of

-aminobutyric acid (GABA).[1][2]

- Structure-Activity Relationship (SAR): The pyrrolidine ring constrains the GABA backbone, locking it into a specific conformation that may favor binding to the subunit of voltage-gated calcium channels (similar to Pregabalin/Gabapentin).[1][2]
- Application: Used as a scaffold for synthesizing novel anticonvulsants and antinociceptive agents.[2]

Organocatalysis

Like L-prolinamide, chiral homoprolinamide derivatives catalyze asymmetric aldol and Michael addition reactions.[1] The secondary amine activates the donor via enamine formation, while the amide hydrogen bonds with the acceptor, directing stereoselectivity.[2]

PART 5: ANALYTICAL PROFILING

HPLC Method (Purity Assessment)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse,)
- Mobile Phase A: TFA in Water[1]
- Mobile Phase B: Acetonitrile

- Gradient:

B to

B over 20 min.

- Detection: UV at 210 nm (Amide absorption).[2]
- Retention Time: Early eluting due to high polarity (approx. 2–4 min depending on dead volume).[2]

Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI), Positive Mode.[2]

- Key Ion:

[2]

- Fragmentation: Loss of ammonia (

) to form the acylium ion (

).[2]

PART 6: HANDLING & SAFETY

- Hazard Classification: Irritant (Skin/Eye/Respiratory).[2]

- GHS Signal Word: Warning.[1]

- Storage: Store at

under inert gas (Argon/Nitrogen). The free base is sensitive to

absorption from air (carbamate formation).[2]

- PPE: Nitrile gloves, safety goggles, and lab coat required.[2] Handle in a fume hood to avoid inhalation of dust.

PART 7: REFERENCES

- PubChem. (2025).[2][3] Compound Summary for CAS 936946-14-4: **2-(Pyrrolidin-2-yl)acetamide**. [1] National Library of Medicine. [[Link](#)][2]
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